

Application Notes and Protocols for GCPII-IN-1 in High-Throughput Screening

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Compound of Interest

Compound Name: GCPII-IN-1

Cat. No.: B3203970

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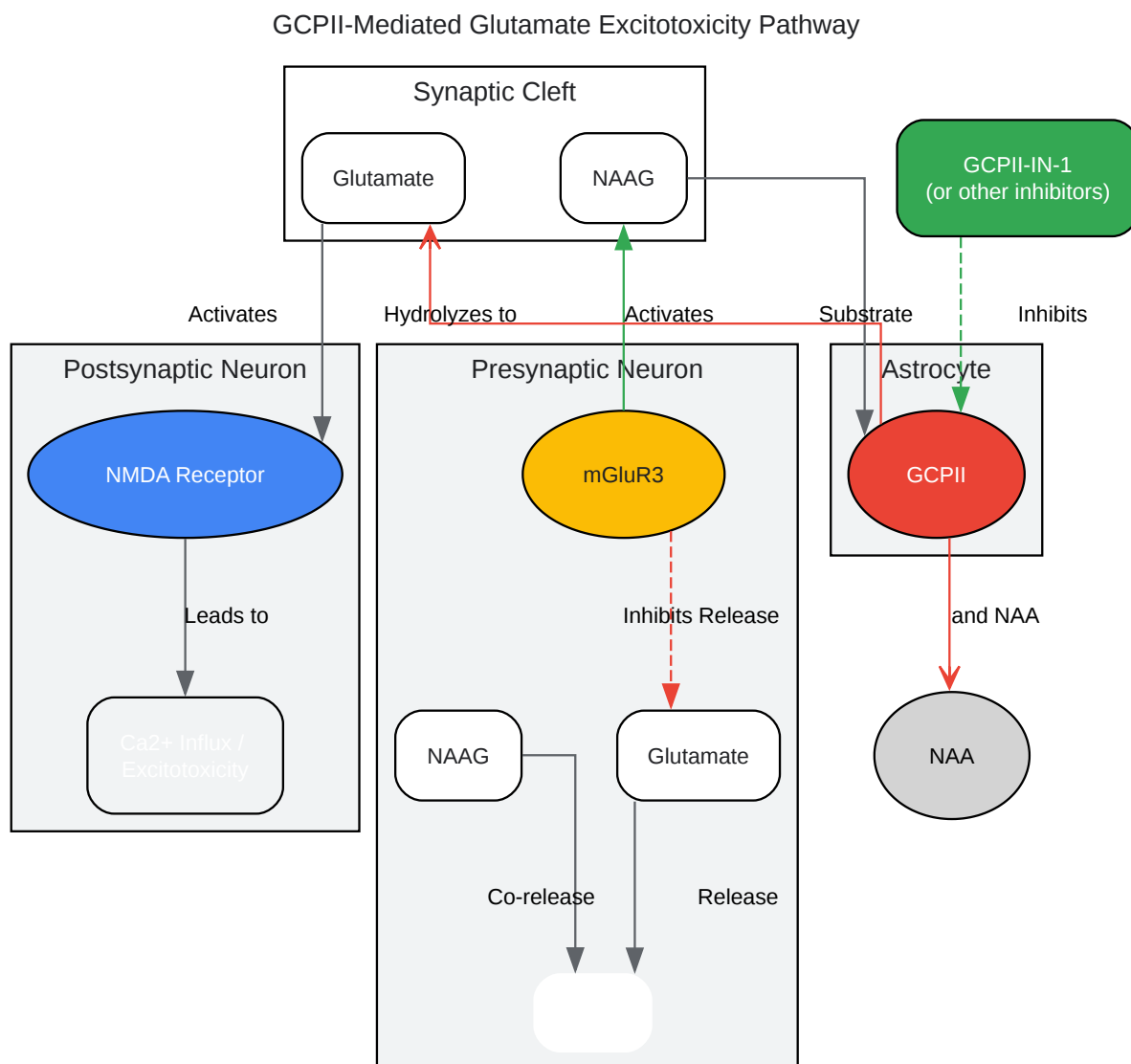
Introduction

Glutamate Carboxypeptidase II (GCPII), also known as Prostate-Specific Membrane Antigen (PSMA) and N-acetylated- α -linked acidic dipeptidase (NAALADase), is a transmembrane zinc metalloenzyme with significant roles in both oncology and neuroscience.^{[1][2][3]} In the central nervous system, GCPII is expressed on the surface of astrocytes and hydrolyzes the abundant neuropeptide N-acetylaspartylglutamate (NAAG) into N-acetylaspartate (NAA) and glutamate.^{[1][2]} Under pathological conditions associated with excessive glutamate levels, such as stroke, traumatic brain injury, and neurodegenerative diseases, the activity of GCPII can contribute to glutamate excitotoxicity. Inhibition of GCPII is therefore a promising therapeutic strategy to mitigate neuronal damage by reducing glutamate production and increasing the levels of NAAG, which has neuroprotective effects through its action on metabotropic glutamate receptor 3 (mGluR3).

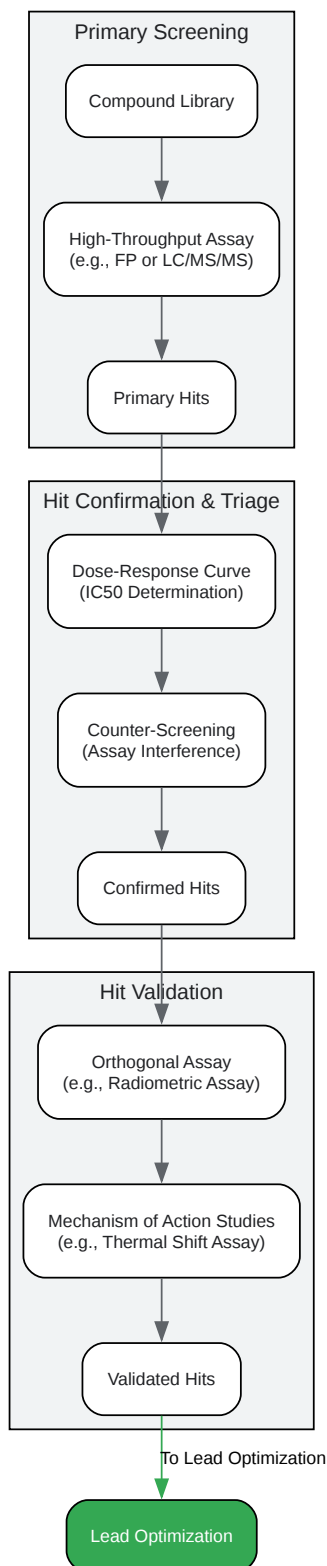
GCPII-IN-1 is a potent inhibitor scaffold of GCPII with a reported K_i of 44.3 nM. Its established inhibitory activity makes it a valuable tool for the development and validation of high-throughput screening (HTS) assays aimed at identifying novel GCPII inhibitors. This document provides detailed application notes and protocols for the utilization of **GCPII-IN-1** in HTS campaigns.

Signaling Pathway of GCPII in Glutamate Excitotoxicity

The enzymatic activity of GCPII plays a critical role in modulating glutamatergic neurotransmission. The following diagram illustrates the signaling pathway leading to glutamate excitotoxicity and the therapeutic intervention point for GCPII inhibitors.



High-Throughput Screening Workflow for GCPII Inhibitors

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References

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